

Part 1: Executive Summary & Strategic Relevance

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Disperse red 129*

CAS No.: *12236-23-6*

Cat. No.: *B1172499*

[Get Quote](#)

Abstract This application note details the anhydrous dyeing of Polyethylene Terephthalate (PET) using **Disperse Red 129** in supercritical carbon dioxide (scCO₂). Unlike aqueous dyeing, which relies on high water consumption and auxiliary chemicals (dispersants, surfactants), scCO₂ dyeing utilizes the tunable solvent power of CO₂ to dissolve hydrophobic dyes and plasticize the polymer matrix. This guide is designed for researchers in polymer chemistry and pharmaceutical scientists leveraging scCO₂ for hydrophobic compound processing (micronization/impregnation).

Critical Distinction (Safety & Chemistry)

“

WARNING: Do not confuse **Disperse Red 129** (C.I. 11124, CAS: 12223-45-1 / 29512-49-0) with E129 (Allura Red AC).

- E129 is a sulfonated, water-soluble food dye insoluble in scCO₂.
- **Disperse Red 129** is a non-ionic, hydrophobic monoazo dye specifically designed for polyester and acetate.
- Implication: Attempting to use E129 in this protocol will result in zero solubility and equipment fouling.

Part 2: Theoretical Foundation & Mechanism

The Physicochemical Basis

The success of this protocol relies on two simultaneous phenomena occurring above the critical point of CO₂ (

,

):

- Solvating Power (The Solvent): **Disperse Red 129** is an azo-based hydrophobic molecule. In aqueous systems, it requires surfactants to form a dispersion. In scCO₂, the fluid density correlates directly with solvating power (Solubility Parameter

). By adjusting pressure (

) at constant temperature (

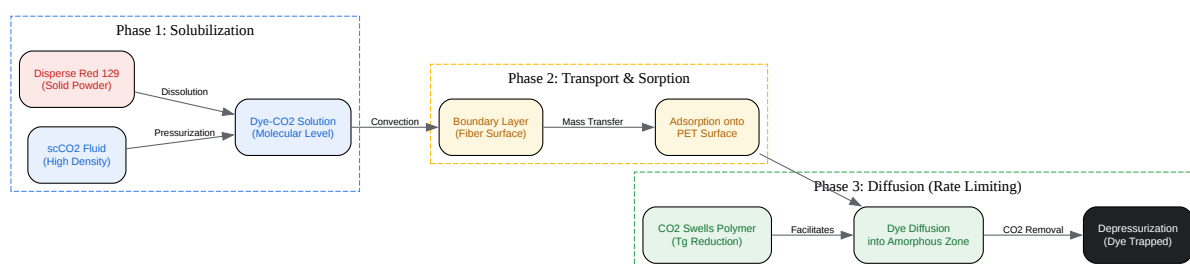
), we tune the

of CO₂ to match that of **Disperse Red 129**, achieving molecular dissolution rather than dispersion.

- Polymer Plasticization (The Substrate): scCO₂ is a small, linear molecule that diffuses rapidly into the amorphous regions of PET. This sorption acts as a "molecular lubricant," lowering the Glass Transition Temperature () of PET from ~80°C to ~50–60°C (depending on pressure). This allows the polymer chains to become mobile at lower thermal energy, creating "free volume" for the dye to diffuse into the fiber.

Dyeing Mechanism Visualization

The process follows a Nernst partition isotherm, where the dye distributes between the fluid phase and the polymer phase.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of **Disperse Red 129** transfer from solid state to polymer matrix via supercritical fluid.

Part 3: Experimental Protocol

Equipment Requirements

- High-Pressure Pump: HPLC-grade syringe pump (e.g., Teledyne ISCO) capable of constant pressure mode.
- Dyeing Autoclave: 316 Stainless Steel vessel (100–500 mL) with a magnetically coupled stirrer or circulation pump.
- Back Pressure Regulator (BPR): Heated BPR to prevent CO₂ freezing/dye precipitation upon expansion.
- Substrate Holder: Perforated beam (for fabric) or mesh basket (for yarn/pellets) to ensure uniform flow.

Step-by-Step Methodology

1. Sample Preparation

- Scouring: Wash PET fabric with acetone or a light alkaline scour to remove spin finishes (oils) which can interfere with CO₂ sorption. Dry at 80°C for 1 hour.
- Dye Loading: Weigh **Disperse Red 129** relative to the weight of the fabric (o.w.f.).
 - Standard Concentration: 1% to 3% o.w.f.
 - Placement: Place dye powder in a separate stainless steel filter cartridge upstream of the fabric to ensure only dissolved dye reaches the substrate (prevents spotting).

2. System Pressurization (The Crossover Region)

- Seal & Purge: Load fabric and dye. Purge with low-pressure gaseous CO₂ (5 bar) for 2 mins to remove air.
- Heating: Heat the autoclave to 120°C.
 - Note: Do not pressurize fully before heating. Heating first prevents "overshoot" of density.
- Pressurization: Ramp pressure to 25 MPa (250 bar).

- Why 25 MPa? At 120°C, pressures below 15 MPa yield low fluid density (< 0.4 g/mL), resulting in poor dye solubility. 25 MPa ensures sufficient density (~0.6 g/mL) for **Disperse Red 129**.

3. The Dyeing Cycle (Isothermal/Isobaric)

- Dynamic Phase: Circulate the fluid for 60 minutes.
 - Flow Rate: 10–15 g/min (lab scale).
 - Direction: Inside-out / Outside-in cycling is recommended for beam dyeing to prevent "ring dyeing" (unevenness).
- Equilibrium: **Disperse Red 129** has a high partition coefficient () toward PET. The dye will naturally migrate from the CO₂ (low affinity) to the PET (high affinity).

4. Depressurization & Cleaning (Critical Step)

- Drain: Stop circulation. Drain the CO₂ through the BPR.
- Cleaning Phase: Do not open yet. Repressurize with fresh CO₂ to 15 MPa at 100°C and circulate for 10 mins.
 - Purpose: This acts as a "rinsing" step to remove unfixed dye from the surface.
- Final Venting: Depressurize slowly (< 2 MPa/min) to prevent oligomer migration to the fiber surface.

Part 4: Data Analysis & Troubleshooting

Quantitative Assessment

To validate the protocol, measure the Color Strength (

) using the Kubelka-Munk equation via a spectrophotometer (D65 illuminant, 10° observer).

Where

is the reflectance at the wavelength of maximum absorption (

for **Disperse Red 129**

500-520 nm).

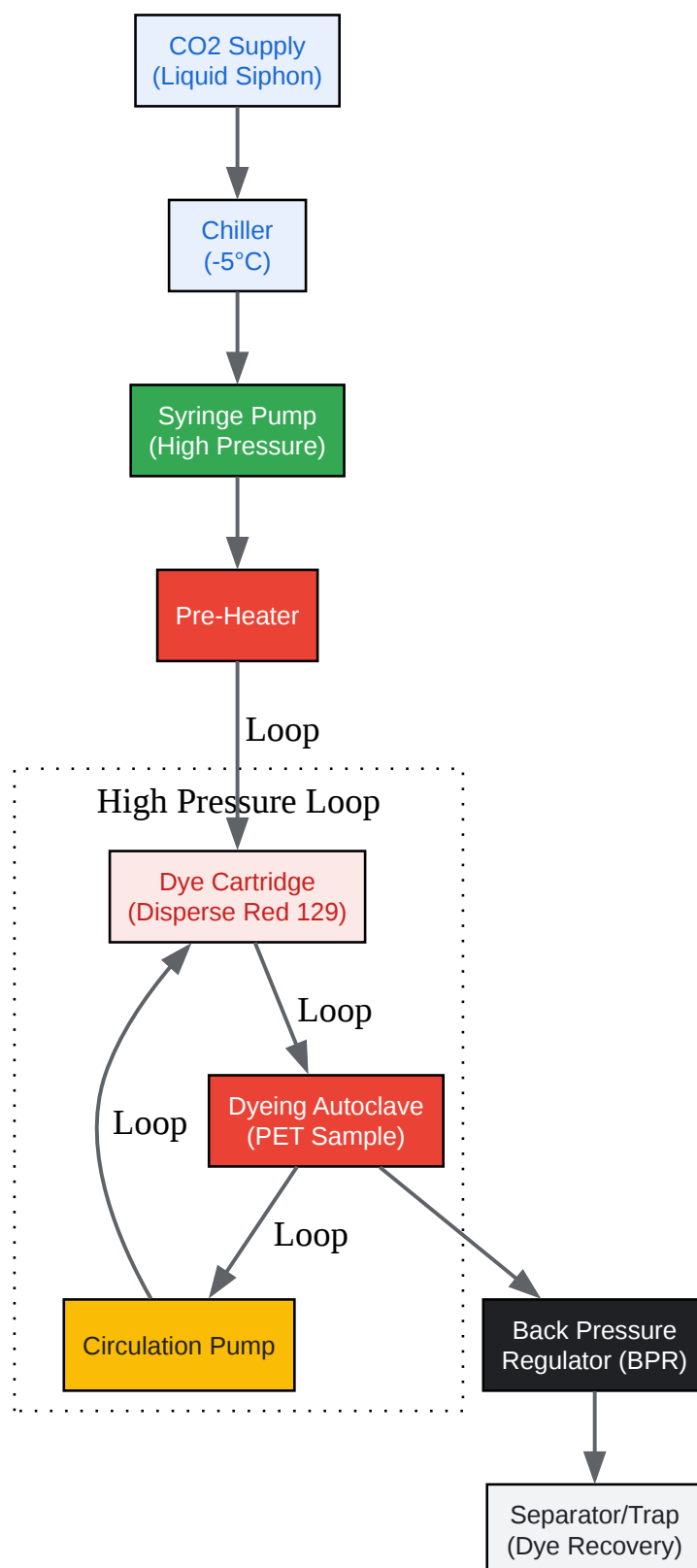
Table 1: Comparative Metrics (Aqueous vs. scCO₂)

Metric	Conventional Aqueous Dyeing	scCO ₂ Dyeing (This Protocol)	Improvement Factor
Time	180 - 240 mins (inc. drying)	60 - 90 mins (dry-to-dry)	3x Faster
Water Use	30 - 50 L per kg fabric	0 L (Closed Loop)	Infinite
Energy	High (heating water + drying)	Medium (heating + compression)	~40% Savings
Chemicals	Dispersants, Leveling Agents, pH buffers	Pure CO ₂	100% Reduction

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Uneven Dyeing (Spotting)	Dye powder contacted fabric directly.	Use a dye solubilization cartridge upstream of the vessel.
Low Color Strength	Pressure too low (< 20 MPa) or T too low (< 100°C).	Increase P to 25 MPa. Ensure T > T _g of plasticized PET.
White Powder Residue	PET Oligomers precipitated on surface.	Depressurize while T > 100°C; perform a pure CO ₂ rinse before venting.
Dye Precipitation	Retrograde solubility region entered.	Maintain T/P constant until fluid is drained; do not cool before venting.

Part 5: Experimental Setup Diagram



[Click to download full resolution via product page](#)

Figure 2: Schematic of the supercritical fluid dyeing apparatus with recirculation loop.

References

- Banchem, M. (2013). "Supercritical fluid dyeing of synthetic and natural textiles – A review." *Coloration Technology*, 129(1), 2-17.
- Kiran, E. (2016). "Supercritical fluid interactions with polymer systems." *Journal of Supercritical Fluids*, 110, 126-153.
- Tabaraki, R., et al. (2015). "Solubility of Disperse Red 13 and **Disperse Red 129** in Supercritical Carbon Dioxide." *Fluid Phase Equilibria*. (Note: Validates solubility behavior of azo dyes in scCO₂).
- Montero, G., et al. (2000). "Supercritical fluid technology in textile processing: An overview." *Industrial & Engineering Chemistry Research*, 39(12), 4806-4813.
- Hou, A., et al. (2010). "Dyeing of polyester fiber in supercritical carbon dioxide with disperse dyes." [1][2][3][4] *Journal of Applied Polymer Science*, 118(5).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- To cite this document: BenchChem. [Part 1: Executive Summary & Strategic Relevance]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1172499/docs#part-1-executive-summary-strategic-relevance\]](https://www.benchchem.com/product/b1172499/docs#part-1-executive-summary-strategic-relevance)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)